

# A Technical Guide to the Physicochemical Properties of 4-tert-Butylbenzaldehyde

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## Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **4-tert-butylbenzaldehyde**, a crucial intermediate in the synthesis of various compounds. This document outlines its refractive index and density, details the experimental protocols for their measurement, and presents this data in a clear, accessible format for laboratory and research applications.

## Core Physicochemical Data

The refractive index and density are fundamental physical constants that are essential for the identification, purity assessment, and quality control of **4-tert-butylbenzaldehyde**. These properties are summarized below.

Physicochemical Property	Value	Temperature (°C)
Refractive Index (n/D)	1.53 (lit.) <a href="#">[1]</a> <a href="#">[2]</a>	20
	1.5260-1.5310 <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	20
	1.5285 <a href="#">[6]</a>	Not Specified
Density	0.97 g/mL (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>	25
	0.97 <a href="#">[7]</a>	Not Specified

## Experimental Protocols

Accurate determination of the refractive index and density is paramount for ensuring the quality and consistency of **4-tert-butylbenzaldehyde** used in research and development. The following sections detail the standard methodologies for these measurements.

### Measurement of Refractive Index

The refractive index of a liquid, such as **4-tert-butylbenzaldehyde**, is typically measured using a refractometer, most commonly an Abbé refractometer.

Methodology:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index at a specific temperature (e.g., distilled water).
- **Temperature Control:** Ensure the refractometer's prisms are maintained at a constant temperature, typically 20°C, using a circulating water bath.
- **Sample Application:** Apply a few drops of **4-tert-butylbenzaldehyde** to the surface of the lower prism.
- **Measurement:** Close the prisms and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Reading:** Read the refractive index value directly from the instrument's scale.
- **Cleaning:** Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after each measurement.

### Measurement of Density

The density of a liquid can be determined using several methods, with the use of a pycnometer or a digital density meter being the most common and accurate.

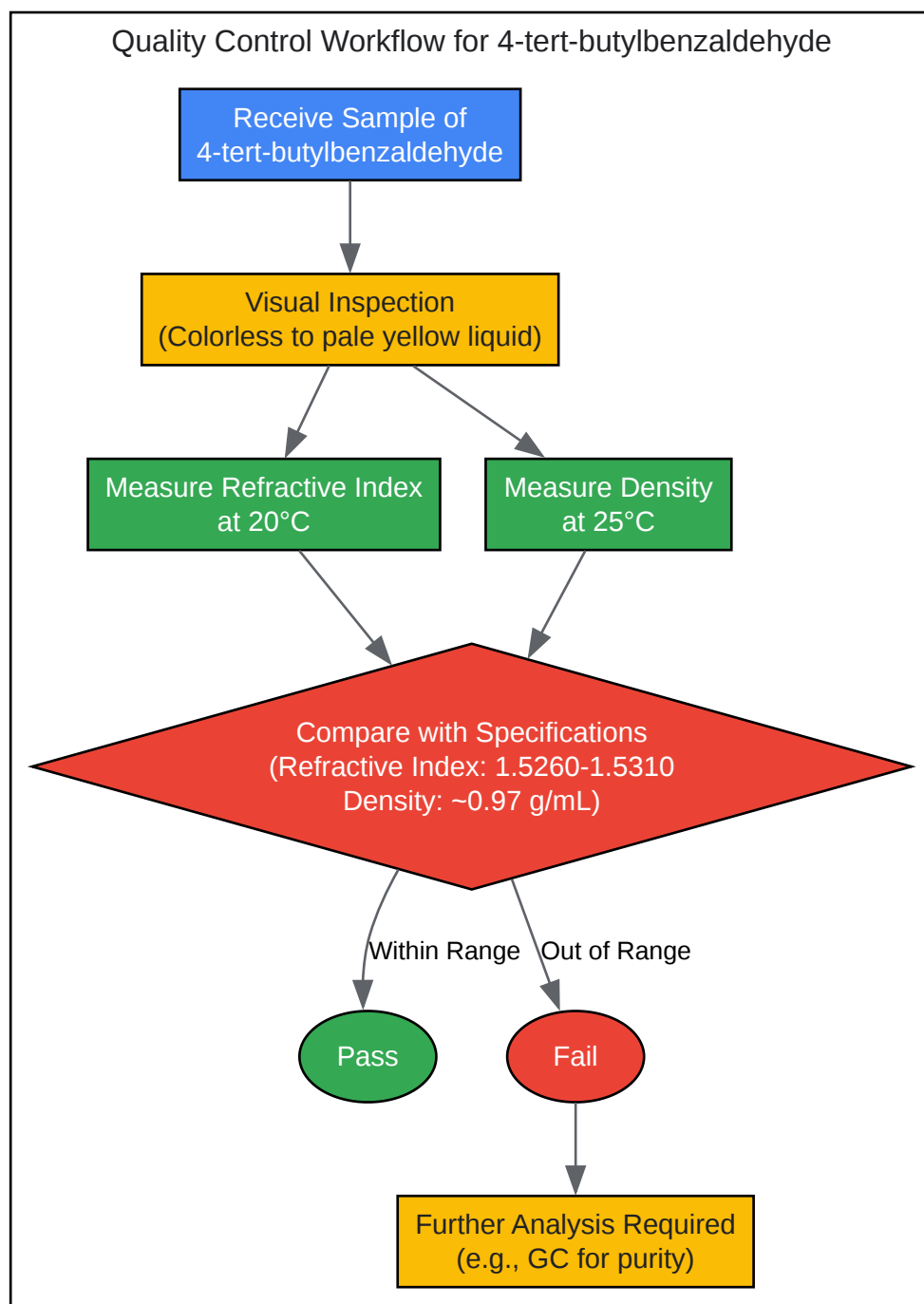
Methodology using a Pycnometer:

- **Cleaning and Drying:** Thoroughly clean and dry an empty pycnometer of a known volume.

- Weighing the Empty Pycnometer: Accurately weigh the empty, dry pycnometer ( $m_1$ ).
- Filling with Sample: Fill the pycnometer with **4-tert-butylbenzaldehyde**, ensuring no air bubbles are present. The temperature of the sample should be equilibrated to 25°C in a water bath.
- Weighing the Filled Pycnometer: Weigh the pycnometer filled with the sample ( $m_2$ ).
- Calculation: The density ( $\rho$ ) is calculated using the following formula:  $\rho = (m_2 - m_1) / V$  where V is the volume of the pycnometer.

## Logical Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of **4-tert-butylbenzaldehyde**, incorporating the measurement of its refractive index and density.



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Caption: Quality control workflow for **4-tert-butylbenzaldehyde**.

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## References

- 1. lookchem.com [lookchem.com]
- 2. 4-tert-Butylbenzaldehyde | 939-97-9 [chemicalbook.com]
- 3. 4-tert-Butylbenzaldehyde, 97% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. A15740.06 [thermofisher.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. 4-tert-Butylbenzaldehyde - Wikipedia [en.wikipedia.org]
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